

Navigating the Safe Handling of Formetanate-d6, Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Formetanate-d6, Hydrochloride*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety considerations and handling protocols for **Formetanate-d6, Hydrochloride** (CAS No. 1185240-24-7). As a deuterated analog of the carbamate pesticide Formetanate Hydrochloride, it is imperative that laboratory personnel are thoroughly familiar with its potential hazards and the requisite safety measures to mitigate risk. This document synthesizes critical information from Safety Data Sheets (SDS) and toxicological sources to ensure the well-being of researchers and the integrity of experimental outcomes.

Chemical and Physical Identity

Formetanate-d6, Hydrochloride is a stable isotope-labeled form of Formetanate Hydrochloride. For the purposes of hazard identification and safety precautions, it should be handled with the same level of care as its non-labeled counterpart.

Identifier	Information
Chemical Name	N,N-Dimethyl-N'-[3- [[[(methylamino)carbonyl]oxy]phenyl]- methanimidamide, monohydrochloride-d6[1]
CAS Number	1185240-24-7[1][2]
Molecular Formula	C ₁₁ H ₁₀ D ₆ ClN ₃ O ₂ [1]
Molecular Weight	263.75 g/mol [1]
Appearance	Colorless or white solid.[3]

Hazard Identification and GHS Classification

Formetanate-d6, Hydrochloride is classified as a highly toxic substance. Its primary mechanism of toxicity is the inhibition of cholinesterase, an enzyme crucial for the normal functioning of the nervous system.[4]

GHS Pictograms:

Signal Word: Danger[5]

Hazard Statements:

- H300 + H330: Fatal if swallowed or if inhaled.[5][6]
- H317: May cause an allergic skin reaction.[5][6]
- H410: Very toxic to aquatic life with long-lasting effects.[5][6]

Overexposure can lead to symptoms of cholinesterase inhibition, which include nausea, vomiting, dizziness, tremors, salivation, and constricted pupils.[7] A life-threatening poisoning is indicated by loss of consciousness, convulsions, and respiratory depression.[4]

First-Aid Measures: A Step-by-Step Protocol

Immediate and appropriate first aid is critical in the event of exposure. The following protocols are based on established guidelines for carbamate pesticide exposure.

Emergency Response Workflow

Caption: Emergency response workflow for **Formetanate-d6, Hydrochloride** exposure.

Detailed First-Aid Procedures:

- **General Advice:** First-aiders should protect themselves from exposure.[6] If a person is unconscious, having trouble breathing, or having convulsions, call 911 immediately.[8] For any exposure, contact a poison control center for guidance.[8]
- **Inhalation:** Move the victim to fresh air immediately.[7] If breathing is difficult or has stopped, provide artificial respiration, preferably mouth-to-mouth if possible, and seek immediate medical attention.[7]
- **Skin Contact:** Remove all contaminated clothing immediately.[7] Wash the affected skin area thoroughly with soap and plenty of water for 15-20 minutes.[7]
- **Eye Contact:** Hold the eyelid open and flush the eye gently with clean, lukewarm water for at least 15 minutes.[7][9] Remove contact lenses, if present, after the first 5 minutes and continue rinsing.[7] Seek immediate medical attention.
- **Ingestion:** If swallowed, immediately call a poison control center or doctor for treatment advice.[7] Have the person sip a glass of water if they are able to swallow.[7] Do not induce vomiting unless instructed to do so by a medical professional.[7][8]

Handling and Storage Protocols

Strict adherence to proper handling and storage procedures is essential to prevent accidental exposure and maintain the chemical's integrity.

Safe Handling Practices:

- Work in a well-ventilated area, preferably under a chemical fume hood.[6]
- Do not breathe dust or spray mist.[7]

- Avoid contact with skin, eyes, and clothing.[7]
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.[6] In cases of potential inhalation, respiratory protection is necessary.[6]
- Do not eat, drink, or smoke in areas where the chemical is handled.[6]
- Wash hands thoroughly after handling.[6]

Storage Conditions:

- Store in a tightly closed, original container in a cool, dry, and well-ventilated place.[5][6]
- Store in a locked-up area, accessible only to authorized personnel.[5][6]
- Protect from light.[6]

Exposure Controls and Personal Protection

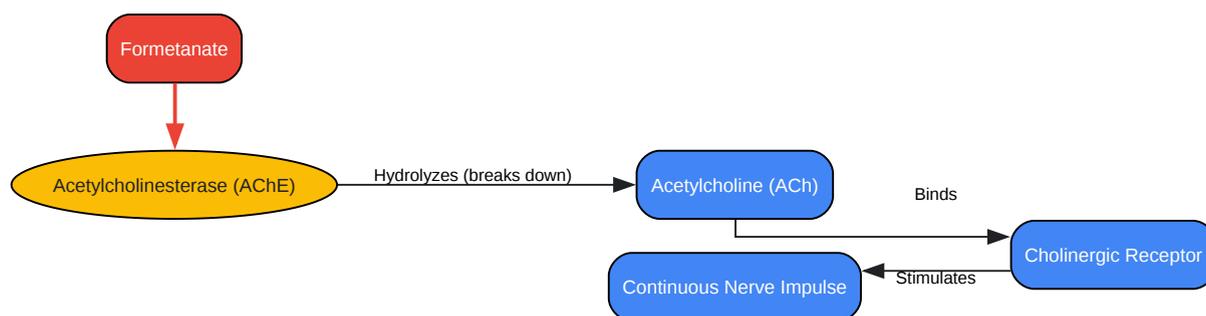
Engineering controls and personal protective equipment are the primary means of minimizing exposure.

Control Measure	Specification
Engineering Controls	Use only in a well-ventilated area, such as a chemical fume hood.[6]
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear protective gloves and a lab coat. Inspect gloves prior to use and dispose of contaminated gloves properly.[6]
Respiratory Protection	If engineering controls are insufficient, use a NIOSH-approved respirator.[6]
Hygiene Measures	Immediately change contaminated clothing. Wash hands and face after working with the substance.[6]

Toxicological Information

Formetanate Hydrochloride is highly toxic through oral and inhalation routes of exposure. It acts as a cholinesterase inhibitor.[4] The acute oral LD50 for rats is 21 mg/kg. It is also considered a skin sensitizer.

Mechanism of Action Visualization:



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Caption: Simplified mechanism of Formetanate toxicity via acetylcholinesterase inhibition.

There is no evidence to suggest that Formetanate Hydrochloride is carcinogenic.[6]

Spill and Disposal Procedures

In the event of a spill, isolate the area and deny entry to unnecessary personnel.[10] Wear appropriate PPE, including respiratory protection.[10] For solid spills, carefully pick up the material to avoid creating dust and place it in a sealed container for disposal.[5]

Waste material must be disposed of as hazardous waste in accordance with local, regional, and national regulations.[6][11] Do not allow the material to enter sewers or waterways.[11]

Conclusion

Formetanate-d6, Hydrochloride is a valuable tool in research and development; however, its high toxicity necessitates a thorough understanding and strict implementation of safety

protocols. By following the guidelines outlined in this document, researchers can minimize the risks associated with its handling and ensure a safe laboratory environment.

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